

Storage and handling guidelines for moisture-sensitive VTIP

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Compound of Interest

Compound Name: *Vanadium(V) oxytriisopropoxide*

Cat. No.: *B011127*

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Technical Support Center: Vanadyl Triisopropoxide (VTIP)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidelines for the storage and handling of the moisture-sensitive reagent, vanadyl triisopropoxide (VTIP).

Frequently Asked Questions (FAQs)

Q1: How should I store VTIP?

A1: VTIP is highly sensitive to moisture and air.^[1] It should be stored in a tightly sealed container under a dry, inert atmosphere, such as nitrogen or argon.^{[2][3]} The storage area should be cool, dry, and well-ventilated, away from heat, sparks, and open flames.^{[1][2][4]}

Q2: What is the recommended storage temperature for VTIP?

A2: While specific temperature ranges are not consistently provided, the general guideline is to "keep in a cool place".^{[1][2]} For long-term storage, refrigeration at 2-8°C is recommended to minimize potential degradation.

Q3: What are the visual signs of VTIP decomposition?

A3: VTIP is typically a colorless to yellow-green or gold liquid.[\[2\]](#)[\[5\]](#) Significant color changes, such as darkening or the formation of precipitates, may indicate decomposition or contamination. The material reacts with water or moist air to liberate isopropanol and a vanadium oxide gel.[\[1\]](#)

Q4: Which solvents are compatible with VTIP?

A4: VTIP is miscible with common anhydrous non-polar and polar aprotic solvents such as toluene, hexane, and isopropanol.[\[6\]](#) It is crucial to use anhydrous solvents to prevent hydrolysis.

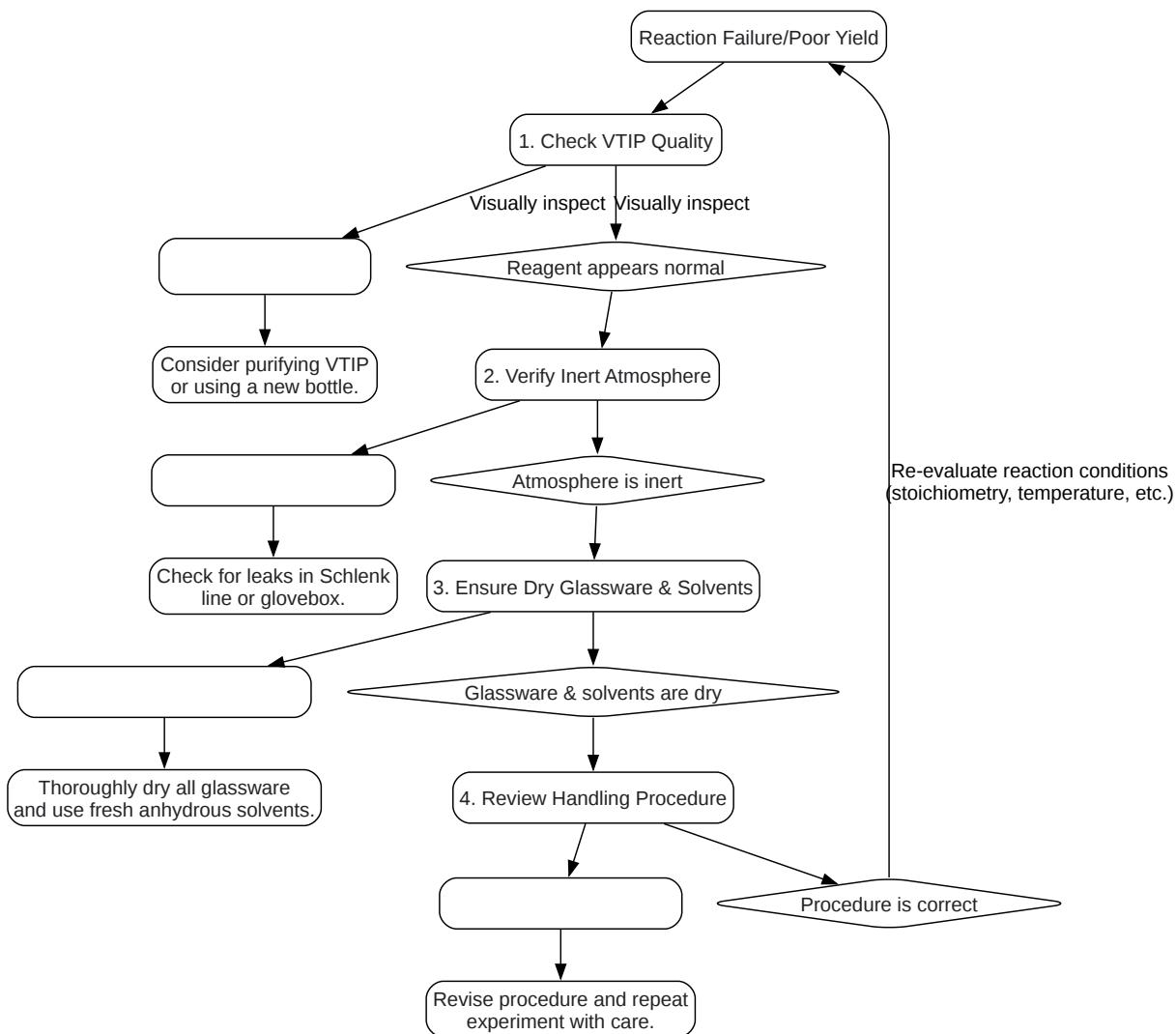
Q5: How should I dispose of unused or contaminated VTIP?

A5: VTIP should be disposed of in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#) Do not dispose of waste into the sewer.[\[1\]](#) Contaminated material should be handled as hazardous waste. Empty containers may retain product residue and should be treated as hazardous.[\[2\]](#)

Troubleshooting Guide

Issue: My reaction with VTIP failed or is giving poor yields.

This guide will help you troubleshoot potential issues with your experiment.

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Caption: Troubleshooting workflow for VTIP experiments.

Quantitative Data Summary

Property	Value	Source(s)
Chemical Formula	C ₉ H ₂₁ O ₄ V	[5]
CAS Number	5588-84-1	[5][7]
Molecular Weight	244.20 g/mol	[2][7]
Appearance	Colorless to yellow-green to gold or orange liquid	[2][5]
Density	1.029 - 1.035 g/mL at 25 °C	[5]
Boiling Point	80-82 °C at 2 mmHg	[5]
Flash Point	45 °C (113 °F)	[5]
Storage Temperature	"Keep in a cool place" (Refrigeration at 2-8°C recommended)	[1][2]
Incompatible Materials	Moist air, water, strong oxidizing agents	[1][4]

Experimental Protocols

Protocol 1: Transferring VTIP using a Syringe (under Inert Atmosphere)

This protocol describes the safe transfer of VTIP from a Sure/Seal™ bottle to a reaction vessel using a syringe and Schlenk line techniques.

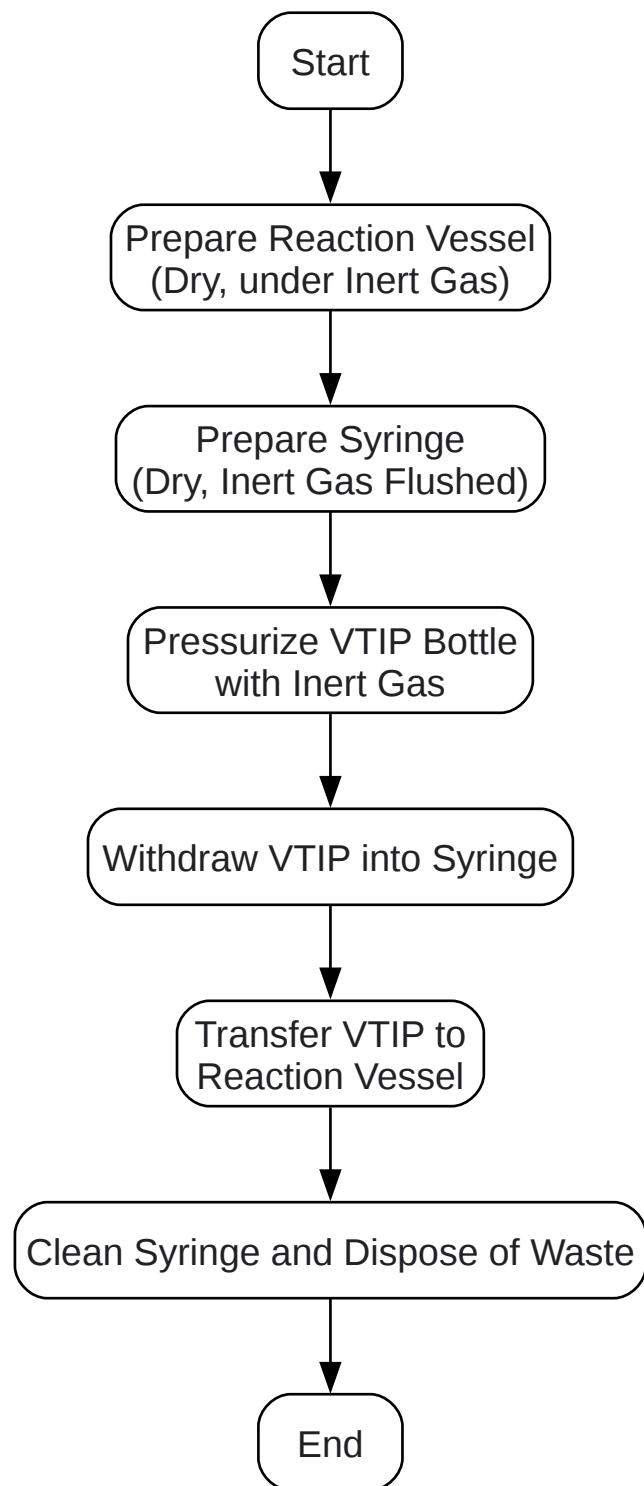
Materials:

- VTIP in a Sure/Seal™ bottle
- Dry, nitrogen-flushed syringe with a long needle
- Reaction vessel (e.g., Schlenk flask) thoroughly dried and under a positive pressure of inert gas

- Source of dry, high-purity inert gas (nitrogen or argon)
- Schlenk line or glovebox

Procedure:

- Prepare the System: Ensure the reaction vessel is properly clamped and connected to the Schlenk line, maintaining a slight positive pressure of inert gas, indicated by a bubbler.
- Prepare the Syringe: Dry the syringe and needle in an oven and cool under a stream of inert gas. Flush the syringe with inert gas multiple times to remove any residual air and moisture.
- Pressurize the VTIP Bottle: Puncture the septum of the VTIP bottle with a needle connected to the inert gas line. Introduce a gentle positive pressure of the inert gas.
- Withdraw VTIP: Puncture the septum with the dry, inert-gas-flushed syringe and needle. Insert the needle tip below the surface of the liquid. The positive pressure in the bottle will help to fill the syringe. Withdraw the desired volume of VTIP. It is good practice to withdraw a slight excess and then push the excess and any gas bubbles back into the bottle.
- Transfer VTIP: Quickly and carefully withdraw the syringe from the VTIP bottle and insert the needle through the septum of the reaction vessel. Inject the VTIP into the reaction vessel.
- Clean-up: Rinse the syringe and needle immediately with a compatible anhydrous solvent (e.g., isopropanol), followed by quenching any residue with a suitable reagent. Dispose of all waste according to regulations.



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Caption: Experimental workflow for transferring VTIP.

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